

2'-Chloro-5'-(trifluoromethyl)acetophenone chemical structure and IUPAC name.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	2'-Chloro-5'- (trifluoromethyl)acetophenone
Cat. No.:	B1581601

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An In-depth Technical Guide to **2'-Chloro-5'-(trifluoromethyl)acetophenone**: A Key Building Block in Modern Synthesis

Introduction: Unveiling a Versatile Synthetic Intermediate

In the landscape of modern medicinal and agricultural chemistry, the strategic incorporation of fluorine atoms into organic molecules is a cornerstone of rational design. The trifluoromethyl group ($-CF_3$) is particularly prized for its ability to enhance critical properties such as metabolic stability, lipophilicity, and binding affinity.^{[1][2]} Within this context, **2'-Chloro-5'-(trifluoromethyl)acetophenone** emerges as a pivotal building block. This technical guide offers a comprehensive overview of this compound, intended for researchers, scientists, and professionals in drug development who leverage fluorinated intermediates to drive innovation.

This molecule, an acetophenone derivative, is distinguished by a trifluoromethyl group and a chlorine atom on the phenyl ring. This specific substitution pattern creates a unique electronic environment, making it a versatile precursor for a wide range of more complex chemical entities. Its primary value lies in its role as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][3]}

Chemical Identity and Structure

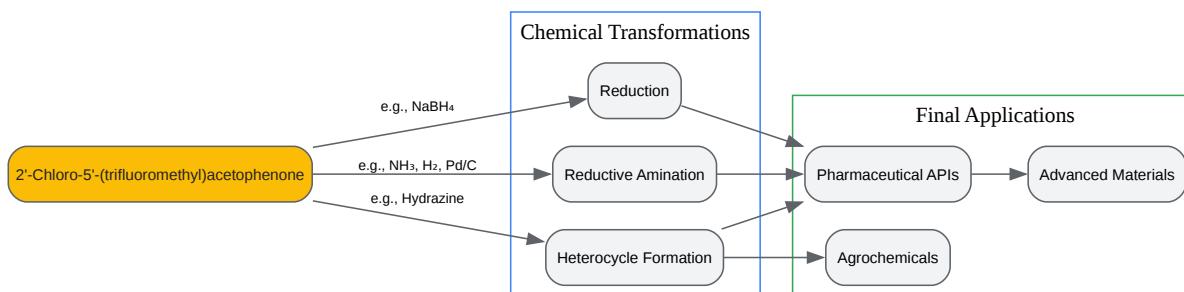
The unambiguous identification of a chemical compound is foundational to its application in research and development. The structural and naming conventions for this compound are outlined below.

IUPAC Name: 1-[2-Chloro-5-(trifluoromethyl)phenyl]ethan-1-one[4]

Common Synonyms:

- 2-Chloro-5-(trifluoromethyl)acetophenone
- 3-Acetyl-4-chlorobenzotrifluoride[3][5]

Chemical Structure: The structure consists of an acetophenone core where the phenyl ring is substituted at the 2'- and 5'- positions with a chloro and a trifluoromethyl group, respectively.



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- To cite this document: BenchChem. [2'-Chloro-5'-(trifluoromethyl)acetophenone chemical structure and IUPAC name.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581601#2-chloro-5-trifluoromethyl-acetophenone-chemical-structure-and-iupac-name]

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